

Essential Safety and Disposal Guidance for GSK837149A

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Compound of Interest

Compound Name: GSK837149A

Cat. No.: B607865

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This document provides critical safety, handling, and disposal information for **GSK837149A**, a selective and reversible inhibitor of the fatty acid synthase (FAS).[1] The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key quantitative data for **GSK837149A** is presented below for easy reference.

Property	Value
CAS Number	13616-29-0
Molecular Formula	C ₂₃ H ₂₂ N ₈ O ₅ S ₂
Molecular Weight	554.6 g/mol
Purity	≥95%
IC ₅₀	15.8 nM
K _i	~30 nM
Solubility	DMF: 5 mg/ml, DMSO: 5 mg/ml, DMF:PBS (pH 7.2) (1:1): 0.5 mg/ml
Stability	≥ 4 years (when stored correctly)

Safe Handling and Personal Protective Equipment (PPE)

Before handling **GSK837149A**, it is imperative to adhere to the following safety precautions to minimize exposure and ensure a safe working environment.

Handling Precautions:

- Avoid inhalation of dust, vapors, or mist.[\[2\]](#)
- Prevent contact with skin and eyes.[\[2\]](#)
- Ensure adequate ventilation in the work area.[\[2\]](#)
- Evacuate personnel to safe areas in case of a spill.[\[2\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield. An eye-wash station should be readily accessible.[\[2\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat, long-sleeved shirt, and long pants. Remove contaminated clothing promptly.[\[2\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.[\[2\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[\[2\]](#)

- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Call a physician.

Spill and Leak Cleanup: In the event of a spill, prevent further leakage if it is safe to do so.^[2] Keep the product away from drains and water courses.^[2] Absorb the spill with a liquid-binding material such as diatomite or universal binders.^[2] Decontaminate the affected surfaces and equipment by scrubbing with alcohol.^[2] Dispose of the contaminated material in accordance with local, state, and federal regulations.^[2]

Proper Disposal Protocol for GSK837149A

The disposal of **GSK837149A** and its contaminated packaging must be conducted in strict accordance with all applicable country, federal, state, and local regulations.^[2] The following is a general step-by-step guide for the proper disposal of this chemical waste.

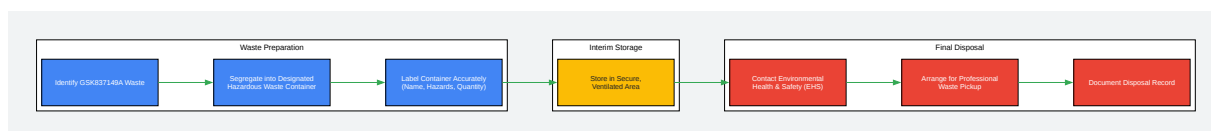
Experimental Protocol: Chemical Waste Disposal

- Waste Segregation:
 - Collect all waste containing **GSK837149A**, including unused product, solutions, and contaminated consumables (e.g., pipette tips, gloves, vials), in a designated and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams. **GSK837149A** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^[2]
- Container Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: **"GSK837149A"**.
 - Include the concentration and quantity of the waste.
 - Note any other chemical components present in the waste mixture.
 - Affix the appropriate hazard symbols as required by your institution's safety office.
- Waste Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
- Keep the container away from sources of ignition and incompatible materials.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.
 - Provide the EHS department with a complete and accurate description of the waste.
- Transportation:
 - **GSK837149A** is considered non-hazardous for transport according to DOT (US), IMDG, and IATA regulations.^[2] However, all institutional and local guidelines for the transport of chemical waste must be followed.

GSK837149A Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **GSK837149A**.



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Caption: A workflow diagram illustrating the key stages for the safe and compliant disposal of **GSK837149A** waste.

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References

- 1. apexbt.com [apexbt.com]
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